

A Comparative Analysis of Acid Yellow 220 for Wool Dyeing Applications

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Compound of Interest

Compound Name: Acid Yellow 220

Cat. No.: B1660042

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This guide provides a detailed comparison of **Acid Yellow 220** with other classes of acid dyes used for dyeing wool. The information is intended for researchers and professionals in textile science and drug development, offering objective performance data and standardized experimental protocols to aid in dye selection and evaluation.

Introduction to Acid Dyes for Wool

Acid dyes are a class of anionic dyes, soluble in water, primarily used for dyeing protein fibers such as wool, silk, and nylon.[1][2] Their name is derived from their application in an acidic dye bath, which is necessary to facilitate the dye's affinity for the fiber.[3][4] The process involves the protonation of amino groups in the wool fiber under acidic conditions, creating positively charged sites that bond with the negatively charged dye anions through electrostatic interactions, hydrogen bonds, and van der Waals forces.[5][6]

Acid dyes are generally categorized into three main classes based on their molecular structure, application, and fastness properties:

- **Leveling Acid Dyes:** These have small molecules, good migration ability, and provide even coloration but generally exhibit lower wet fastness.[2]
- **Milling Acid Dyes:** With medium to large molecular sizes, these dyes offer better wet fastness properties, making them suitable for materials that require frequent washing.[2][7]

- Metal-Complex Acid Dyes: These are large molecules where the dye is complexed with a metal ion (typically chromium or cobalt). They provide excellent light and wet fastness but sometimes produce duller shades.[2]

Acid Yellow 220 is a specific acid dye used for wool, leather, and nylon, known for its good fastness and dispersion properties.[8]

Performance Data of Acid Yellow 220

Quantitative fastness data for **Acid Yellow 220** has been reported by manufacturers. The following table summarizes its performance characteristics based on standardized testing scales, where a higher number typically indicates better performance.

Table 1: Reported Fastness Properties of **Acid Yellow 220**

Performance Metric	Rating	Description
Light Fastness	7-8	Excellent resistance to fading upon light exposure.[8]
Washing Fastness (Staining - Cotton)	5	Negligible staining on adjacent cotton fabric.[8]
Washing Fastness (Staining - Nylon)	5	Negligible staining on adjacent nylon fabric.[8]
Washing Fastness (Color Change)	5	No significant change in color after washing.[8]
Rubbing Fastness (Dry)	5	Excellent resistance to color transfer when rubbed dry.[8]
Fastness to Chlorinated Water (50mg/L)	2-3	Poor to moderate resistance to chlorinated water.[8]

Note: Fastness is typically rated on a scale of 1 to 5 (for washing/rubbing) or 1 to 8 (for light), with the higher number indicating better fastness.

Comparative Analysis with Acid Dye Classes

While direct experimental comparisons between **Acid Yellow 220** and other specific dyes are not readily available in public literature, a comparison can be made based on its properties relative to the general acid dye classes. With its high light and washing fastness ratings, **Acid Yellow 220** exhibits characteristics most consistent with Milling or Metal-Complex Acid Dyes.

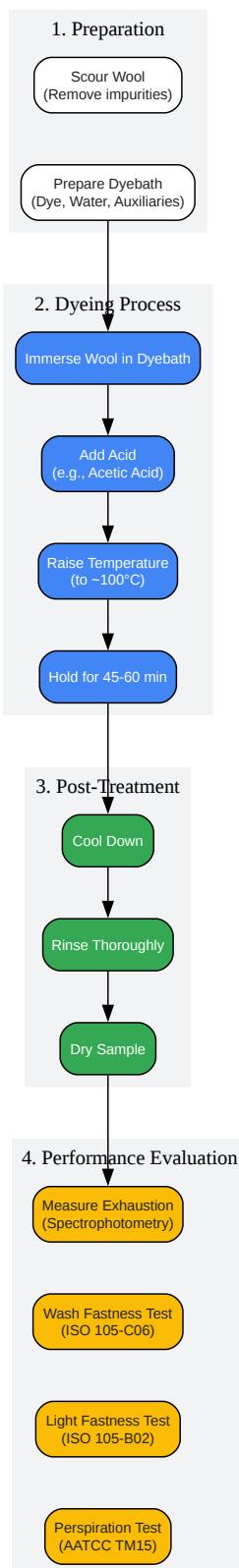
Table 2: General Comparison of Acid Dye Classes for Wool Dyeing

Property	Leveling Dyes	Milling Dyes	Metal-Complex Dyes
Molecular Size	Small	Medium to Large	Very Large
Leveling/Migration	Excellent	Moderate	Poor
Wet Fastness	Poor to Moderate	Good	Excellent
Light Fastness	Moderate to Good	Good	Excellent
Color Brilliance	Bright	Bright	Often Duller
Dyeing pH	Strongly Acidic (pH 2.5-4)	Weakly Acidic (pH 4-5.5)	Weakly Acidic to Neutral (pH 4-7)
Electrolyte Use	Glauber's Salt for leveling	Ammonium Acetate/Sulfate	Ammonium Acetate/Sulfate

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of dye performance. The following are standardized protocols for key experiments in wool dyeing.

Experimental Workflow Diagram



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Fig. 1: Experimental workflow for wool dyeing and fastness testing.

A. Protocol for Colorfastness to Washing (ISO 105-C06)

This test assesses the resistance of the textile's color to domestic or commercial laundering procedures.[\[9\]](#)

- Specimen Preparation: Cut a 100 mm x 40 mm specimen of the dyed wool.[\[9\]](#)[\[10\]](#) Sew it along one of the shorter edges to a multi-fiber adjacent fabric of the same size.[\[9\]](#) The multi-fiber fabric typically includes strips of common fibers like acetate, cotton, nylon, polyester, acrylic, and wool.
- Solution Preparation: Prepare a wash solution containing 4 g/L ECE phosphate reference detergent and 1 g/L sodium perborate in grade 3 water.[\[9\]](#)[\[11\]](#)
- Washing Procedure:
 - Place the specimen assembly in a stainless steel container with the specified number of steel balls (e.g., 10 for test A2S).[\[9\]](#)[\[10\]](#)
 - Add the necessary volume of the pre-heated wash solution (e.g., 150 ml for test A2S).[\[9\]](#)
 - Treat the specimen in a laundering machine (e.g., a Rotawash) for the specified time and temperature (e.g., 40 minutes at 40°C for test A2S).[\[9\]](#)[\[11\]](#)
- Rinsing and Drying: After the cycle, remove the specimen, rinse it twice in grade 3 water, and then squeeze out excess water.[\[10\]](#) Dry the specimen in warm air not exceeding 60°C.[\[10\]](#)
- Assessment: Evaluate the change in color of the dyed specimen and the degree of staining on each strip of the multi-fiber fabric using the standard Grey Scales under controlled lighting conditions.

B. Protocol for Colorfastness to Light (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.[\[12\]](#)[\[13\]](#)

- Apparatus: A xenon arc lamp fading apparatus is used, equipped with filters to simulate daylight through window glass.[\[12\]](#)[\[14\]](#)

- Specimen Preparation: Mount the dyed wool specimen on a card, partially covering it with an opaque mask.
- Reference Materials: Simultaneously expose a set of Blue Wool References (graded 1-8, where 8 is the highest fastness) alongside the test specimen.[13][14]
- Exposure: Place the specimens in the apparatus and expose them to the xenon arc light under controlled conditions of temperature and humidity.[12]
- Assessment: Periodically inspect the specimen. The lightfastness rating is determined by identifying which Blue Wool Reference shows a similar degree of fading (color change) as the test specimen.[14] The assessment is done by comparing the exposed and unexposed portions of the specimen and references using the Grey Scale for assessing change in color. [15]

C. Protocol for Colorfastness to Perspiration (AATCC TM15)

This test evaluates the colorfastness of textiles to the effects of simulated human perspiration. [16][17][18]

- Specimen Preparation: Create a composite specimen by placing the 100 mm x 40 mm dyed sample between two undyed adjacent fabrics.
- Solution Preparation: Prepare an artificial acid perspiration solution containing L-histidine monohydrochloride monohydrate, sodium chloride, and disodium hydrogen orthophosphate dodecahydrate, adjusted to a specific pH.[17]
- Procedure:
 - Thoroughly wet the composite specimen in the perspiration solution for 30 minutes.[17][18]
 - Pass the specimen through a wringer to achieve a wet weight of 2.25 ± 0.05 times its dry weight.[18]

- Place the specimen between the plates of a perspiration tester and apply a pressure of 12.5 kPa.[17][19]
- Incubation: Heat the loaded tester in an oven at $38 \pm 1^\circ\text{C}$ for 6 hours.[16][18]
- Drying and Assessment: Remove the specimen, separate the fabrics, and dry them in warm air not exceeding 60°C .[17] Evaluate the color change of the specimen and the staining of the adjacent fabrics using the Grey Scales.[19]

D. Protocol for Dye Exhaustion and Fixation Measurement

This protocol quantifies the amount of dye that moves from the dyebath onto the fiber.

- Dyeing: Perform the dyeing process as described in the workflow. Before adding the wool, take an initial sample of the dyebath. After the dyeing process is complete and the bath has cooled, take a final sample of the exhaust liquor.
- Calibration Curve: Prepare a series of standard solutions of the acid dye of known concentrations. Measure the absorbance of each solution at the dye's maximum absorption wavelength (λ_{max}) using a UV-Vis spectrophotometer. Plot absorbance versus concentration to create a calibration curve.
- Measurement: Dilute the initial and final dyebath samples with distilled water to bring their absorbance within the range of the calibration curve. Measure the absorbance of these diluted samples.
- Calculation:
 - Use the calibration curve to determine the concentration of the dye in the initial (C_{initial}) and final (C_{final}) dyebath samples.
 - Calculate the percentage of dye exhaustion (%E) using the formula: $\%E = [(C_{\text{initial}} - C_{\text{final}}) / C_{\text{initial}}] \times 100$
- Fixation Measurement: To measure fixation, the dyed fabric is thoroughly rinsed and soaped to remove any unfixed dye. The amount of dye in the rinsing and soaping liquors is

measured spectrophotometrically, and this value is subtracted from the total exhausted dye to determine the amount of fixed dye.

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